

Measuring Sonidegib Efficacy in 3D Tumor Spheroids: An Application Note and Protocol

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Compound of Interest

Compound Name: **Sonidegib**
Cat. No.: **B1684314**

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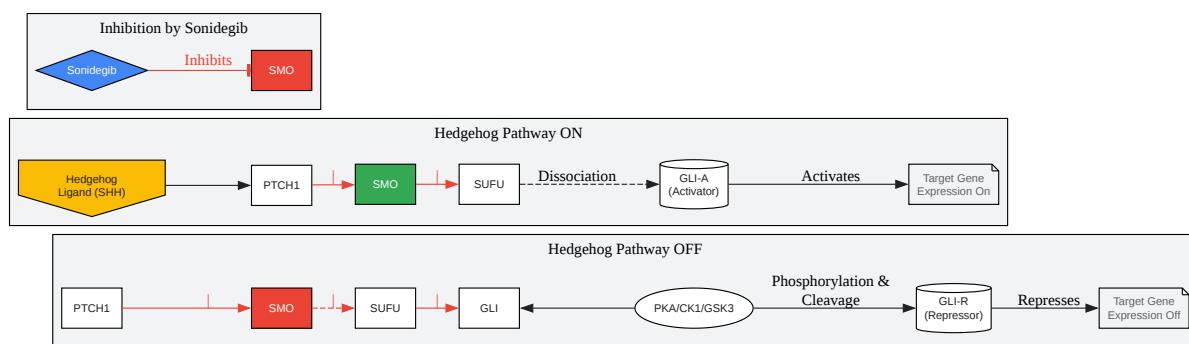
Introduction

Three-dimensional (3D) tumor spheroids are increasingly recognized as more physiologically relevant models for cancer research and drug discovery compared to traditional 2D cell cultures.^{[1][2][3][4][5]} These models better mimic the complex microenvironment of solid tumors, including aspects of cell-cell interactions, nutrient and oxygen gradients, and drug penetration barriers.^{[5][6]} **Sonidegib** (Odomzo®) is a potent inhibitor of the Hedgehog (Hh) signaling pathway, which is aberrantly activated in various cancers, most notably basal cell carcinoma.^{[7][8][9][10][11]} This application note provides a detailed protocol for evaluating the efficacy of **Sonidegib** in 3D tumor spheroids, offering a robust platform for preclinical drug assessment.

Sonidegib functions by binding to and inhibiting Smoothened (SMO), a key transmembrane protein in the Hedgehog pathway.^{[7][8]} This inhibition disrupts the downstream signaling cascade that leads to the activation of GLI transcription factors, ultimately halting the proliferation and survival of cancer cells driven by this pathway.^{[8][10]}

Signaling Pathway

The Hedgehog signaling pathway plays a crucial role in embryonic development and tissue homeostasis.[8][10][12] Its aberrant activation is a known driver in several cancers.[9][10][12] In the absence of a Hedgehog ligand (like Sonic Hedgehog, SHH), the receptor Patched (PTCH) inhibits the activity of Smoothened (SMO).[8][10][13] Upon binding of the ligand to PTCH, this inhibition is relieved, allowing SMO to activate a downstream signaling cascade. This cascade results in the activation of the GLI family of transcription factors, which then translocate to the nucleus to regulate the expression of target genes involved in cell proliferation and survival.[8][13] **Sonidegib** exerts its therapeutic effect by directly inhibiting SMO.[8]

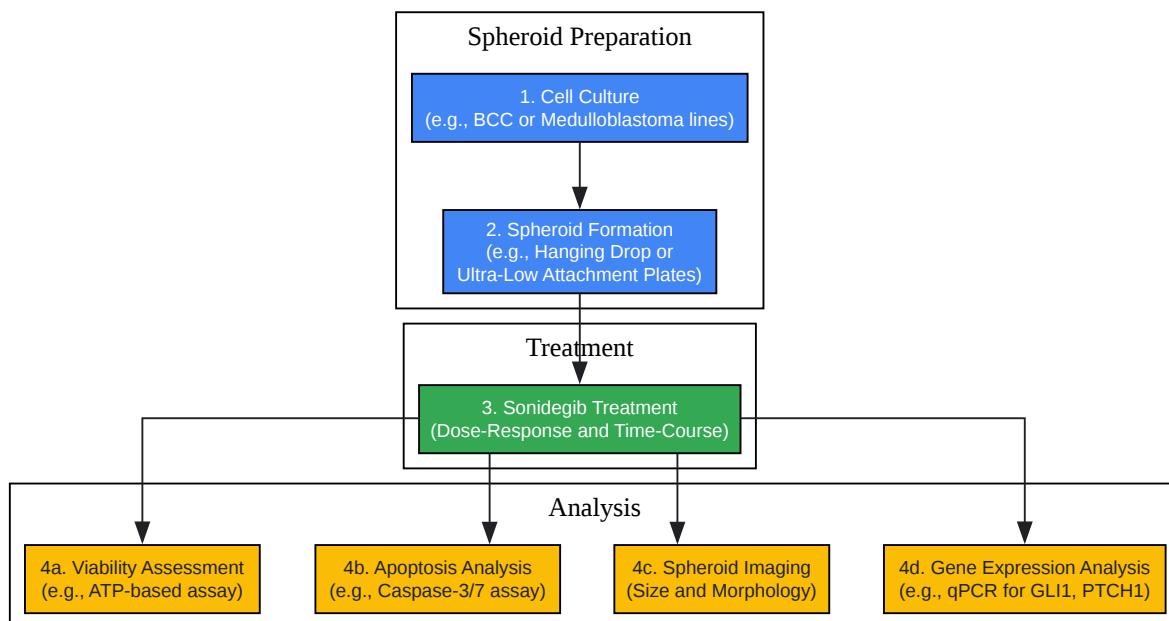


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Caption: The Hedgehog signaling pathway and the mechanism of **Sonidegib** inhibition.

Experimental Workflow

The overall workflow for assessing the efficacy of **Sonidegib** in 3D tumor spheroids involves several key stages: formation of spheroids, treatment with **Sonidegib**, and subsequent analysis of viability, apoptosis, and pathway-specific gene expression.



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